

Molecular weight of 2,4,4'-tribromodiphenyl ether

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Compound of Interest

Compound Name: 2,4-Dibromo-1-(4-bromophenoxy)benzene

Cat. No.: B107970

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An In-depth Technical Guide to the Molecular Weight of 2,4,4'-Tribromodiphenyl Ether

This guide provides a comprehensive analysis of the molecular weight of 2,4,4'-tribromodiphenyl ether, a compound of significant interest to researchers, scientists, and drug development professionals.

Core Molecular Properties

2,4,4'-Tribromodiphenyl ether is a polybrominated diphenyl ether (PBDE) with the chemical formula $C_{12}H_7Br_3O$.^{[1][2][3]} Its molecular weight has been determined to be 406.895 g/mol.^{[1][2]} Other reported values include 406.9 g/mol and 406.89 g/mol.^{[3][4][5][6]}

Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in a molecule. The calculation for 2,4,4'-tribromodiphenyl ether is detailed below, based on its elemental composition.

Elemental Composition and Atomic Weights

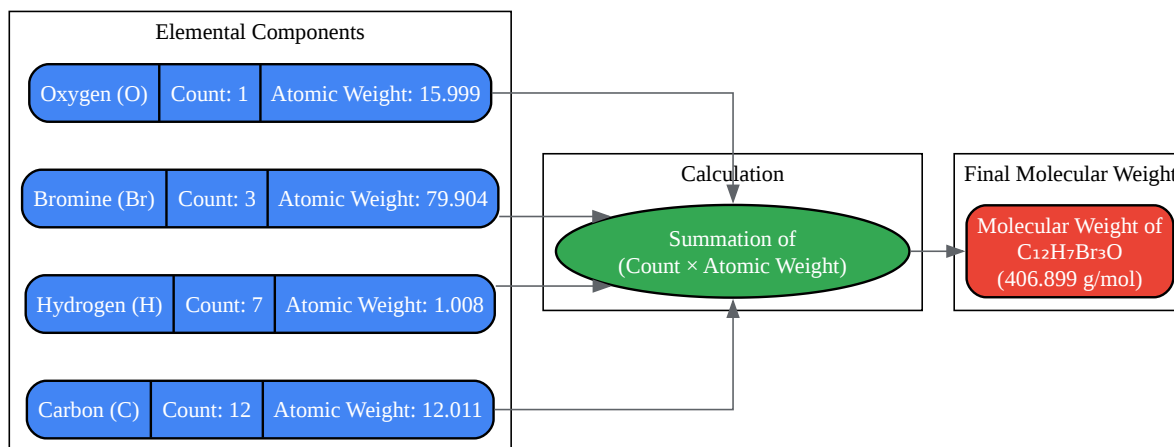
The following table summarizes the atomic composition of 2,4,4'-tribromodiphenyl ether and the standard atomic weights of its constituent elements.

| Element | Symbol | Count in Molecule | Standard Atomic Weight (g/mol) | Total Contribution to Molecular Weight (g/mol) |
|----------|---------|-------------------|----------------------------------|--|
| Carbon | C | 12 | 12.011 | 144.132 |
| Hydrogen | H | 7 | 1.008 | 7.056 |
| Bromine | Br | 3 | 79.904 | 239.712 |
| Oxygen | O | 1 | 15.999 | 15.999 |
| Total | 406.899 | | | |

Note: The slight difference between the calculated molecular weight (406.899 g/mol) and the value from the NIST WebBook (406.895 g/mol)^{[1][2]} can be attributed to the use of standard versus more precise isotopic atomic weights.

Logical Relationship of Molecular Weight Calculation

The following diagram illustrates the logical workflow for determining the molecular weight of 2,4,4'-tribromodiphenyl ether from its elemental components.



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Molecular Weight Calculation Workflow

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References

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